

# 2-Iodophenol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2-Iodophenol

Cat. No.: B132878

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CAS Number: 533-58-4

This technical guide provides an in-depth overview of **2-Iodophenol** (o-Iodophenol), a halogenated aromatic compound with significant applications in organic synthesis, pharmaceuticals, agrochemicals, and materials science.<sup>[1][2][3]</sup> Its unique structure, featuring an iodine atom and a hydroxyl group in ortho positions on a benzene ring, imparts distinct chemical reactivity, making it a valuable precursor in various chemical transformations.<sup>[1]</sup>

## Core Properties and Data

**2-Iodophenol** is a colorless to pale yellow, needle-like crystalline solid that is sensitive to light.<sup>[4][5]</sup> It is slightly soluble in water but readily dissolves in organic solvents such as ethanol and ether.<sup>[4][5][6]</sup>

## Physicochemical Data

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>5</sub> IO	[4][6][7]
Molecular Weight	220.01 g/mol	[6][7]
CAS Number	533-58-4	[4][5][6][8]
Melting Point	37-43 °C	[4][6][8][9]
Boiling Point	186-187 °C at 160 mmHg	[4][6][8][9]
Density	1.947 g/mL at 25 °C	[4][9]
pKa	8.51 at 25 °C	[4][8][10]
Flash Point	>110 °C (>230 °F)	[4][6][11]
Solubility in Water	Slightly soluble	[4][5][6][12]
Appearance	White to light yellow or brown crystalline powder/solid	[4][6][10]

## Synthesis and Reactivity

**2-Iodophenol** can be synthesized through various methods, including the direct iodination of phenol, which typically yields a mixture of 2- and 4-iodo derivatives.[8] A common laboratory preparation involves the reaction of phenol with iodine and hydrogen peroxide in water at room temperature.[4][13]

It is a versatile building block in organic synthesis, primarily utilized as a precursor in a variety of cross-coupling reactions, such as Suzuki, Sonogashira, and Heck reactions.[1] The iodine substituent is an excellent leaving group, facilitating the formation of new carbon-carbon and carbon-heteroatom bonds. These reactions are instrumental in constructing complex molecular architectures for pharmaceuticals and other functional materials.[3] For instance, the palladium-catalyzed coupling of **2-Iodophenol** with phenylacetylene in the presence of a copper(I) iodide co-catalyst yields 2-phenylbenzofuran.[4]

## Experimental Protocol: Synthesis of 2-Iodophenol

This protocol describes a common method for the synthesis of **2-Iodophenol** from phenol.

#### Materials:

- Phenol
- Iodine
- Hydrogen peroxide (30% solution)
- Deionized water
- Dichloromethane
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

#### Procedure:

- In a round-bottom flask, dissolve phenol in deionized water.
- To this solution, add 0.5 equivalents of iodine and 1 equivalent of hydrogen peroxide.
- Stir the reaction mixture at room temperature for 24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, transfer the reaction mixture to a separatory funnel and wash with distilled water (3 x 7 mL).
- Extract the aqueous layer with dichloromethane (3 x 10 mL).
- Combine the organic phases and dry over anhydrous sodium sulfate.
- Filter the solution and evaporate the solvent under reduced pressure to obtain the crude product.

- Purify the residue by column chromatography on silica gel using a hexane/ethyl acetate mixture as the eluent to isolate pure **2-Iodophenol**.[\[13\]](#)

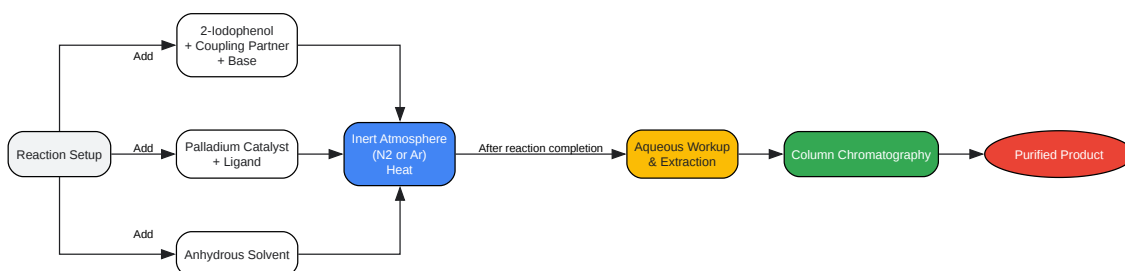
## Applications in Research and Development

**2-Iodophenol** is a crucial intermediate in the synthesis of a wide range of valuable compounds:

- Pharmaceuticals: It serves as a starting material for the synthesis of complex drug molecules.[\[1\]\[2\]](#)
- Agrochemicals: Its antifungal properties are utilized in the development of herbicides and pesticides.[\[1\]\[2\]\[14\]](#)
- Materials Science: It is a precursor for organic light-emitting diodes (OLEDs) and liquid crystals.[\[1\]\[2\]\[3\]\[14\]](#)
- Fine Chemicals: It is used in the manufacturing of various fine chemicals and as a catalyst in the synthesis of 1,3,5-substituted benzenes.[\[14\]](#)
- Disinfectants: Due to its inherent antifungal activity, it finds application in disinfectant formulations.[\[3\]](#)

## Workflow for Palladium-Catalyzed Cross-Coupling

The following diagram illustrates a generalized workflow for a palladium-catalyzed cross-coupling reaction, a common application of **2-Iodophenol**.



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Caption: Generalized workflow for a palladium-catalyzed cross-coupling reaction.

## Safety and Handling

**2-Iodophenol** is harmful if swallowed, inhaled, or in contact with skin.<sup>[15]</sup> It causes skin and serious eye irritation and may cause respiratory irritation.<sup>[15][16]</sup> Appropriate personal protective equipment, including gloves, safety goggles, and a respirator, should be worn when handling this chemical.<sup>[15]</sup> Work should be conducted in a well-ventilated area or under a chemical fume hood. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Store in a cool, dry, and well-ventilated place in a tightly sealed container, protected from light.<sup>[4][14]</sup>

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